

# Application Note: Measuring IRF3 Phosphorylation after ZSA-215 Stimulation

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## Compound of Interest

Compound Name: ZSA-215

Cat. No.: B15613142

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Audience: Researchers, scientists, and drug development professionals.

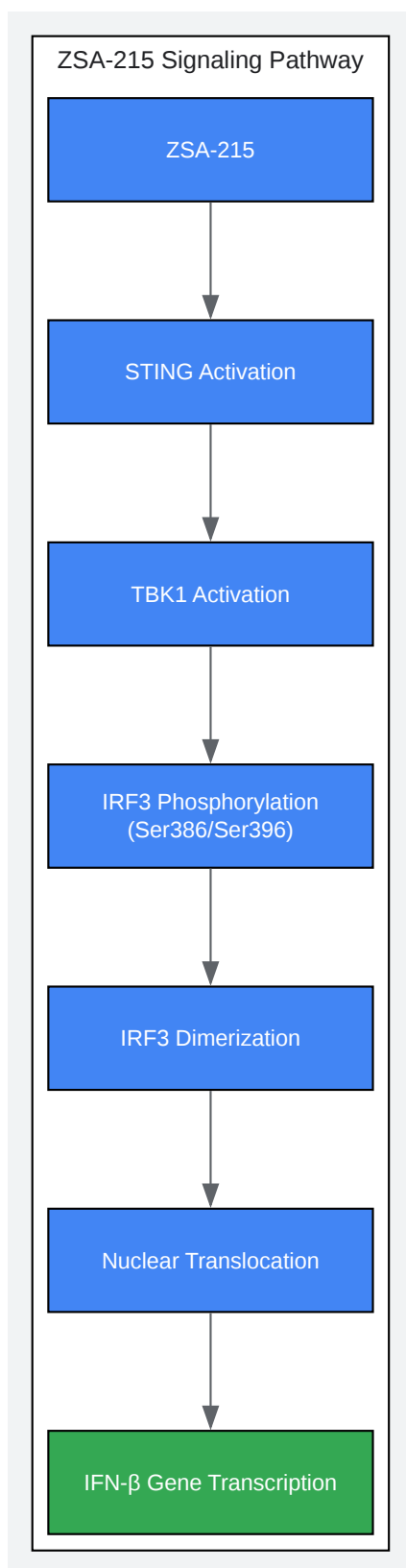
## Introduction

Interferon Regulatory Factor 3 (IRF3) is a critical transcription factor in the innate immune system, orchestrating the initial defense against pathogens by inducing type I interferons (IFNs).[1][2][3] In its inactive state, IRF3 resides in the cytoplasm.[1][2] Upon activation of upstream signaling pathways, such as those initiated by viral or bacterial components, IRF3 undergoes phosphorylation at specific serine/threonine residues in its C-terminal domain.[1][4] This phosphorylation event is a key activation step, leading to IRF3 dimerization, nuclear translocation, and subsequent binding to IFN-stimulated response elements (ISREs) in the promoters of target genes, including IFN- $\beta$ . [3][4][5][6]

**ZSA-215** is a potent, orally active agonist of the Stimulator of Interferon Genes (STING) protein.[7][8][9] The STING pathway is a central hub for detecting cytosolic DNA and cyclic dinucleotides, leading to a robust antiviral response. **ZSA-215** enhances STING signaling, promoting the phosphorylation of both STING and IRF3, and ultimately driving the secretion of IFN- $\beta$ . [7][8][9] Therefore, accurately measuring the phosphorylation of IRF3 is a primary method for quantifying the cellular activity and efficacy of STING agonists like **ZSA-215**. This document provides detailed protocols for assessing **ZSA-215**-induced IRF3 phosphorylation using Western Blotting and ELISA.

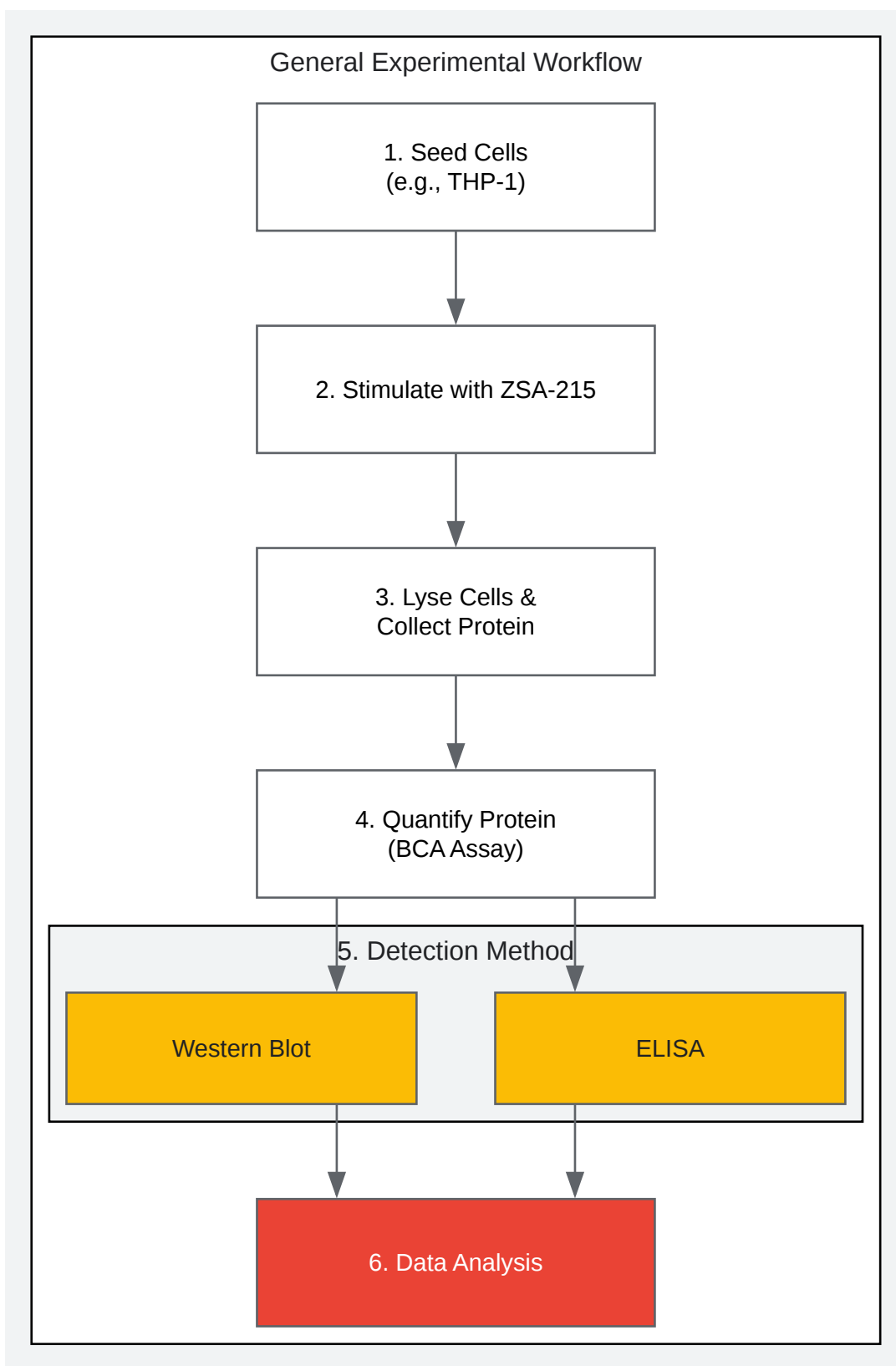
## Signaling Pathway and Experimental Workflow

Stimulation with **ZSA-215** activates a well-defined signaling cascade culminating in IRF3 activation. The general experimental process involves cell stimulation, protein extraction, and downstream analysis.



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Caption: **ZSA-215** activates STING, leading to TBK1-mediated IRF3 phosphorylation and downstream signaling.



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